

Introduction: The Structural and Functional Significance of 1,4-Bis[(trimethylsilyl)ethynyl]benzene

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Compound of Interest

Compound Name: 1,4-Bis[(trimethylsilyl)ethynyl]benzene

Cat. No.: B7779099

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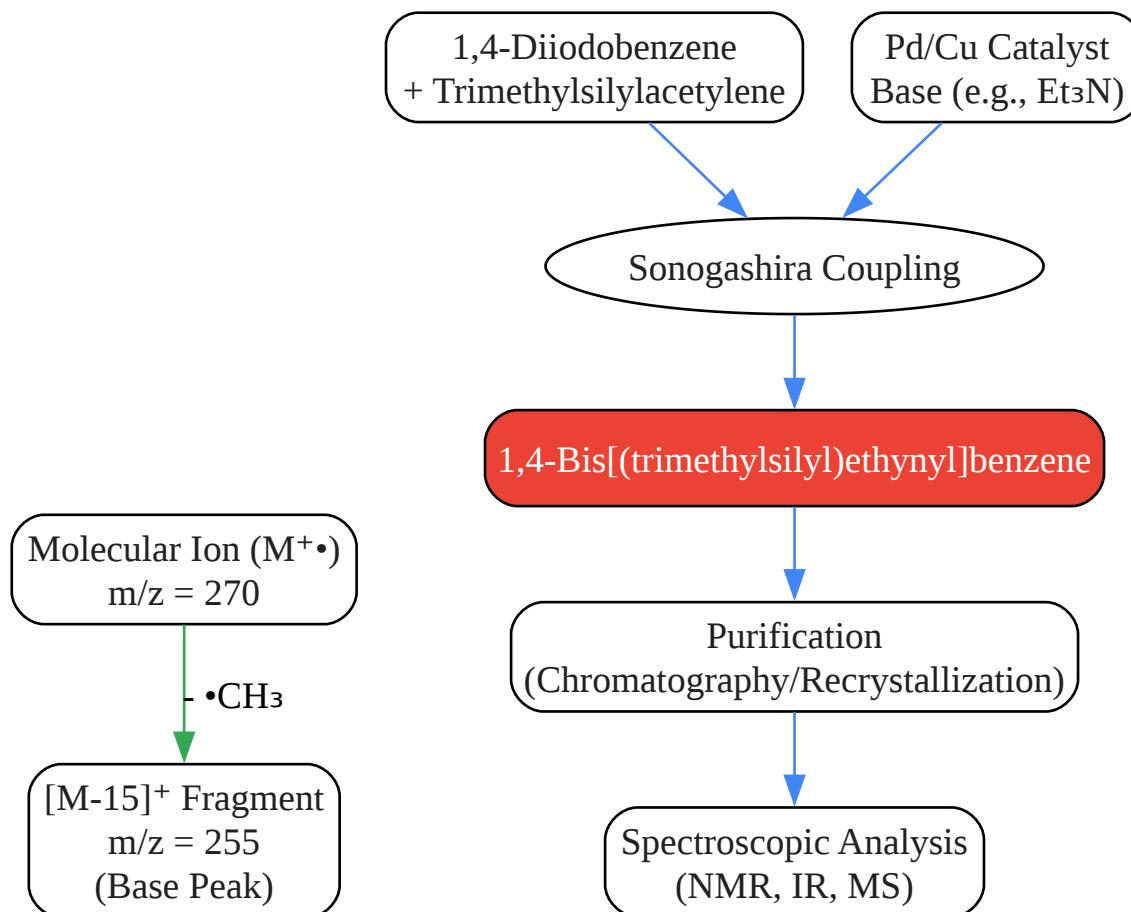
1,4-Bis[(trimethylsilyl)ethynyl]benzene is a highly versatile crystalline organic compound that serves as a fundamental building block in the fields of materials science and organic electronics.^[1] Its rigid, linear structure, composed of a central benzene ring symmetrically functionalized with two trimethylsilyl (TMS)-protected acetylene units, makes it an ideal precursor for synthesizing conjugated polymers, molecular wires, and advanced organic materials.^[2] The TMS groups not only enhance solubility in common organic solvents but also provide a reactive site for further chemical transformations, most notably through desilylation to reveal terminal alkynes for coupling reactions.^{[1][3]}

This guide provides a comprehensive analysis of the core spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to verify the identity, structure, and purity of this compound. The interpretation of this data is not merely a procedural checklist but a logical framework that provides a self-validating confirmation of the molecular architecture.

Molecular Structure and Symmetry Analysis

The structure of **1,4-bis[(trimethylsilyl)ethynyl]benzene** is defined by its high degree of symmetry. The molecule possesses a center of inversion and multiple mirror planes, which dictates that chemically equivalent atoms will be magnetically equivalent in NMR spectroscopy. This symmetry is the cornerstone of spectral interpretation; any deviation from the expected

simplicity of the spectra would immediately suggest the presence of impurities or a different isomeric form.



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References

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- 2. 1,4-Bis[(trimethylsilyl)ethynyl]benzene | 17938-13-5 [chemicalbook.com]
- 3. Cas 17938-13-5,1,4-Bis[(trimethylsilyl)ethynyl]benzene | lookchem [lookchem.com]

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